

A Deep Dive into the Solubility of Fullerene C70 in Organic Solvents

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fullerene C70

Cat. No.: B051282

[Get Quote](#)

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

The unique cage-like structure of **Fullerene C70** has garnered significant interest across various scientific disciplines, including materials science and nanomedicine. However, its practical application is often predicated on its solubility in appropriate solvents. This technical guide provides a comprehensive overview of the solubility of C70 in a range of organic solvents, presenting quantitative data, detailed experimental methodologies, and a visual representation of the experimental workflow.

Quantitative Solubility of Fullerene C70

The solubility of **Fullerene C70** is a critical parameter for its purification, processing, and application. Extensive research has been conducted to quantify its solubility in numerous organic solvents. Generally, C70 exhibits poor solubility in most common organic solvents.[1] Aromatic solvents, such as toluene and o-xylene, and non-aromatic solvents like carbon disulfide are among the better choices for dissolving this fullerene.[2] The solubility of C70 can vary significantly, ranging from as low as 2 µg/mL in pentane to as high as 36 mg/mL in o-dichlorobenzene at 303 K.[3]

The temperature dependence of C70 solubility generally behaves as expected, with solubility increasing with temperature in solvents like toluene, o-xylene, and carbon disulfide.[4][5] This is in contrast to the anomalous temperature-dependent solubility observed for C60 in some solvents.[1][4][5]

For ease of comparison, the following table summarizes the quantitative solubility data for **Fullerene C70** in various organic solvents at different temperatures, as compiled from the scientific literature.

Solvent	Temperature (K)	Solubility (mg/mL)	Molar Solubility (mol/L)
Toluene	298	~1.3	~0.0015
o-Xylene	298	~3.6	~0.0043
Carbon Disulfide	298	~9.6	~0.0114
o-Dichlorobenzene	303	36	~0.0428
Tetralin	298	~1.0	~0.0012
1,3-Diphenylacetone	298	~0.5	~0.0006
Pentane	303	0.002	~0.0000024
Hexane	298	~0.03	~0.000036
Cyclohexane	298	~0.05	~0.00006
Benzene	298	~1.7	~0.002

Experimental Protocols for Determining Fullerene C70 Solubility

The accurate determination of **Fullerene C70** solubility is paramount for both fundamental research and practical applications. Several experimental techniques are commonly employed, with UV-Vis spectrophotometry being one of the most prevalent due to its simplicity and sensitivity. High-performance liquid chromatography (HPLC) and gravimetric analysis are also utilized for solubility determination.

Solubility Determination by UV-Vis Spectrophotometry

This method relies on the Beer-Lambert law, which correlates the absorbance of a solution to the concentration of the analyte.

Methodology:

- Preparation of a Saturated Solution:
 - An excess amount of **Fullerene C70** is added to the organic solvent of interest in a sealed vial.
 - The mixture is agitated, typically by stirring or sonication, for an extended period (e.g., 24-48 hours) at a constant temperature to ensure that equilibrium is reached.[6]
- Separation of the Saturated Solution:
 - The saturated solution is carefully separated from the undissolved C70 solid. This is commonly achieved by centrifugation followed by filtration through a fine-pored filter (e.g., 0.2 μm PTFE filter) to remove any suspended particles.
- Dilution of the Saturated Solution:
 - The clear, saturated solution is then diluted with the pure solvent to a concentration that falls within the linear range of the spectrophotometer's absorbance readings.
- Spectrophotometric Measurement:
 - The absorbance of the diluted solution is measured at a specific wavelength where C70 has a strong absorption peak (e.g., around 472 nm in toluene).
- Calculation of Solubility:
 - The concentration of C70 in the diluted solution is calculated using a pre-established calibration curve or the known molar extinction coefficient of C70 in the specific solvent.
 - The solubility of C70 in the original saturated solution is then determined by accounting for the dilution factor.

Solubility Determination by High-Performance Liquid Chromatography (HPLC)

HPLC offers a highly accurate and reproducible method for determining the concentration of C70 in a saturated solution.

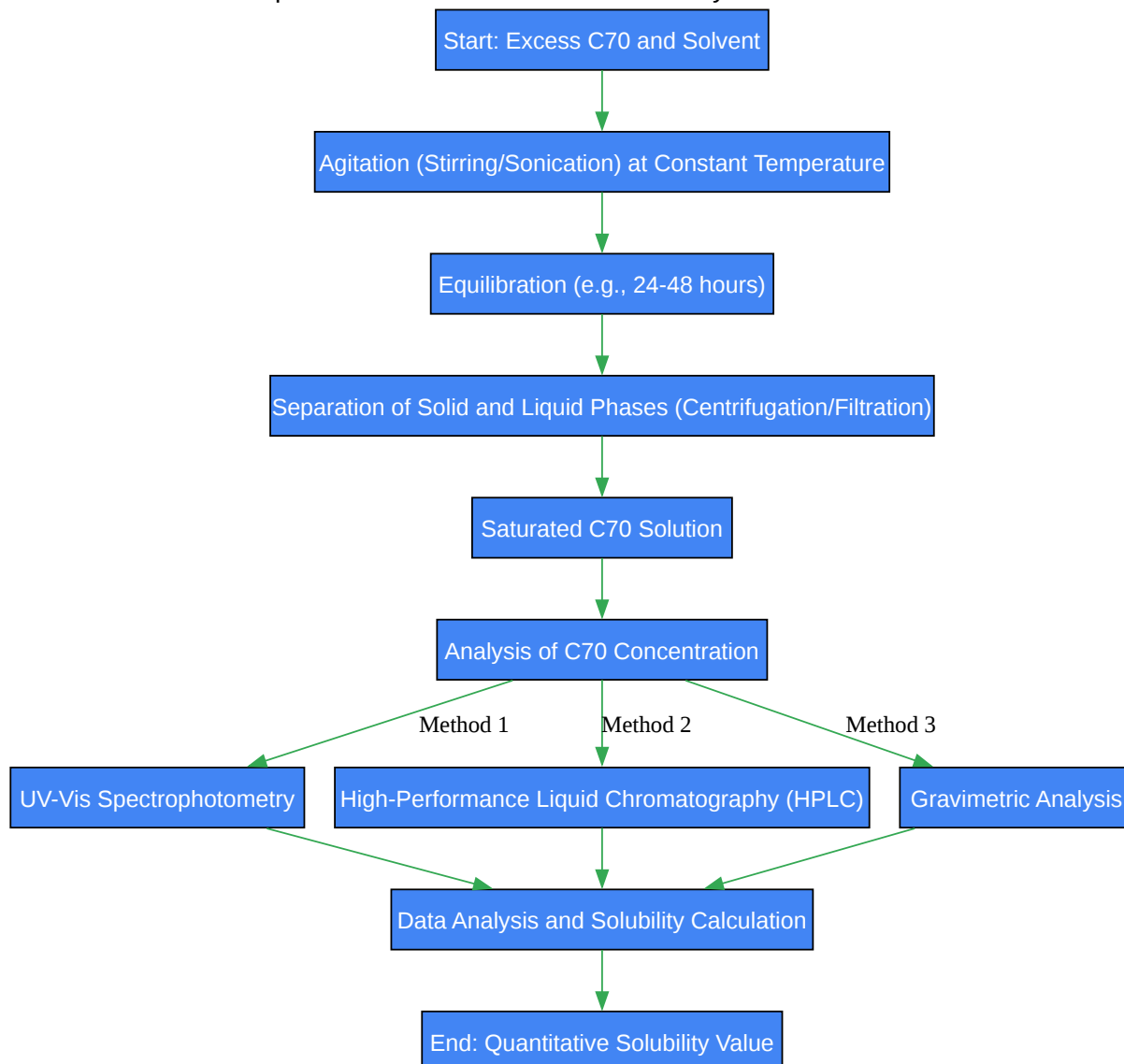
Methodology:

- Preparation of a Saturated Solution:
 - A saturated solution is prepared as described in the UV-Vis spectrophotometry method.
- Sample Preparation:
 - A known volume of the filtered saturated solution is taken and may be diluted with the mobile phase if necessary.
- HPLC Analysis:
 - The prepared sample is injected into the HPLC system.
 - A suitable stationary phase (e.g., a dinitroanilinopropyl (DNAP) silica column) and mobile phase (e.g., a gradient of n-hexane and dichloromethane) are used to separate C70 from any impurities.^[7]
 - A UV-Vis detector set at a characteristic wavelength for C70 is used for detection.
- Quantification:
 - The concentration of C70 is determined by comparing the peak area of the sample to a calibration curve generated from standard solutions of known C70 concentrations.

Experimental Workflow for C70 Solubility Determination

The following diagram illustrates the general experimental workflow for determining the solubility of **Fullerene C70** in an organic solvent.

Experimental Workflow for C70 Solubility Determination

[Click to download full resolution via product page](#)

Caption: A flowchart illustrating the key steps involved in the experimental determination of **Fullerene C70** solubility.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. tandfonline.com [tandfonline.com]
- 2. nanorh.com [nanorh.com]
- 3. Solubility of C70 in Organic Solvents | Semantic Scholar [semanticscholar.org]
- 4. Solubility of Fullerene C60 and C70 in Toluene, o-Xylene and Carbon Disulfide at Various Temperatures | Semantic Scholar [semanticscholar.org]
- 5. tandfonline.com [tandfonline.com]
- 6. utw10193.utweb.utexas.edu [utw10193.utweb.utexas.edu]
- 7. Fullerene C70 | 115383-22-7 [chemicalbook.com]
- To cite this document: BenchChem. [A Deep Dive into the Solubility of Fullerene C70 in Organic Solvents]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051282#fullerene-c70-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b051282#fullerene-c70-solubility-in-organic-solvents)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com